

Spectroscopic Data of 1,1-Diphenylhydrazine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1,1-Diphenylhydrazine

Cat. No.: B1198277

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This technical guide provides a comprehensive overview of the spectroscopic data for **1,1-Diphenylhydrazine**, a crucial molecule in chemical synthesis and research. The guide is intended for researchers, scientists, and professionals in drug development, offering a centralized resource for its spectral characteristics.

Introduction

1,1-Diphenylhydrazine (CAS No: 530-50-7) is an aromatic hydrazine derivative with the chemical formula $(C_6H_5)_2NNH_2$. Its structural elucidation and purity assessment are heavily reliant on spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy. This document summarizes the available spectroscopic data, outlines general experimental protocols, and provides visual workflows for these analytical methods.

Spectroscopic Data

The following tables summarize the available spectroscopic data for **1,1-Diphenylhydrazine** and its hydrochloride salt. Direct quantitative data from open-access literature is limited; therefore, references to reliable databases are provided where users can obtain the full spectral information.

Table 1: 1H NMR Spectroscopic Data of **1,1-Diphenylhydrazine**

Chemical Shift (δ) [ppm]	Multiplicity	Integration	Assignment	Solvent	Source
Data not available in snippets	-	-	Aromatic Protons	-	--INVALID-LINK--[1], --INVALID-LINK--[2]
Data not available in snippets	-	-	NH ₂ Protons	-	--INVALID-LINK--[1], --INVALID-LINK--[2]

Table 2: ^{13}C NMR Spectroscopic Data of **1,1-Diphenylhydrazine**

Chemical Shift (δ) [ppm]	Assignment	Solvent	Source
Data not available in snippets	Aromatic Carbons	-	--INVALID-LINK--, --INVALID-LINK--[2]

Table 3: IR Spectroscopic Data of **1,1-Diphenylhydrazine** Hydrochloride

Wavenumber (cm^{-1})	Assignment	Sample Preparation	Source
Data not available in snippets	N-H stretch, C-H stretch (aromatic), C=C stretch (aromatic), C-N stretch	Mull	--INVALID-LINK--[3], --INVALID-LINK--[2]

Table 4: UV-Vis Spectroscopic Data of **1,1-Diphenylhydrazine** Hydrochloride

λ_{max} (nm)	Molar Absorptivity (ε)	Solvent	Source
Data not available in snippets	Data not available in snippets	-	--INVALID-LINK--[3], - -INVALID-LINK--[2]

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data for **1,1-Diphenylhydrazine**. Specific parameters may vary based on the instrumentation and desired resolution.

3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

A sample of **1,1-Diphenylhydrazine** is dissolved in a deuterated solvent (e.g., CDCl₃, DMSO-d₆) and transferred to an NMR tube. ¹H and ¹³C NMR spectra are recorded on a spectrometer, typically operating at a frequency of 300 MHz or higher for ¹H NMR. Chemical shifts are reported in parts per million (ppm) relative to a tetramethylsilane (TMS) internal standard.

3.2. Infrared (IR) Spectroscopy

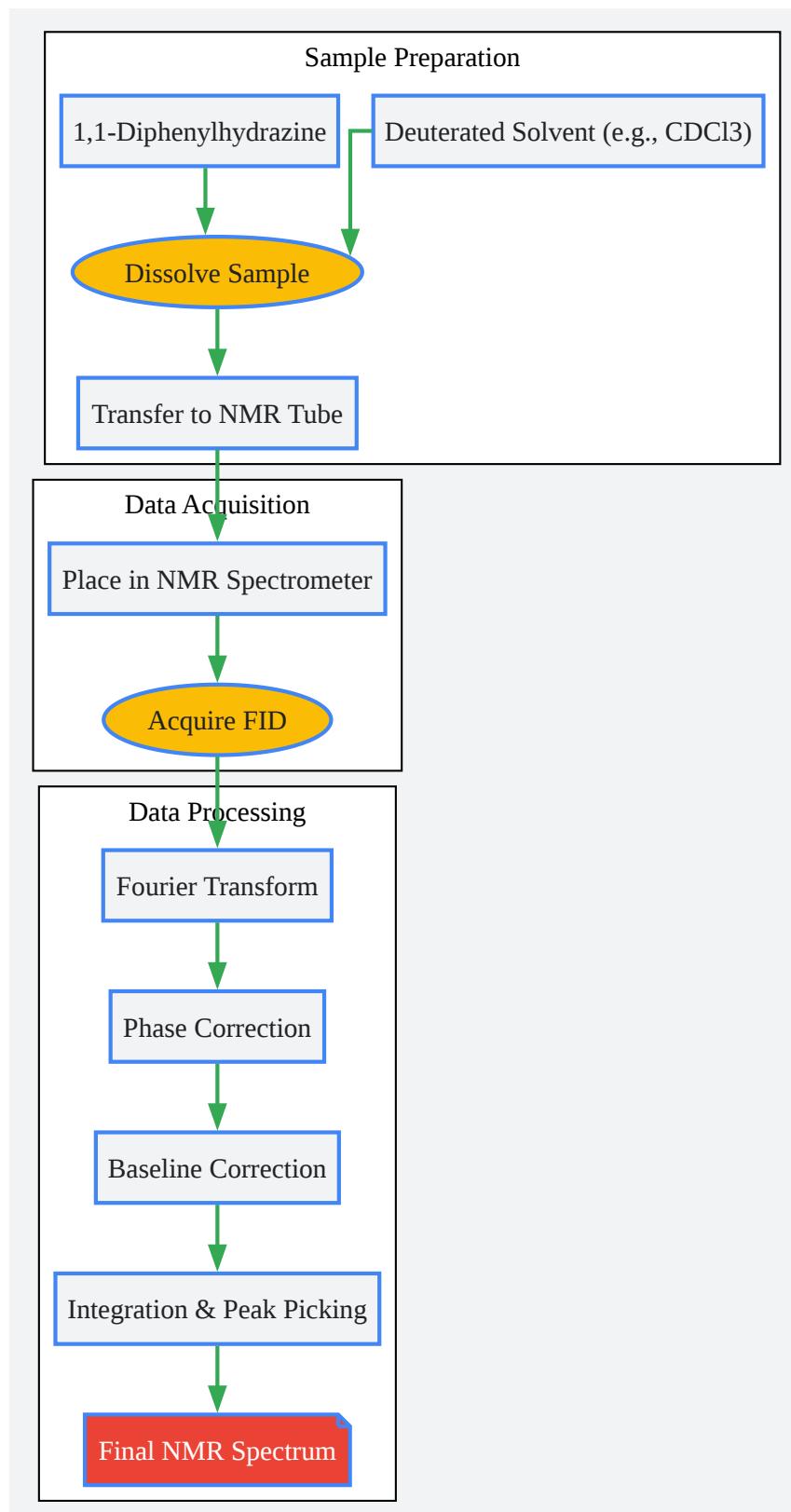
For solid samples such as **1,1-Diphenylhydrazine** hydrochloride, the IR spectrum is commonly obtained using a mull technique.[3] A small amount of the sample is ground with a mulling agent (e.g., Nujol or Fluorolube) to create a fine paste, which is then pressed between two salt plates (e.g., KBr or NaCl). The spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.

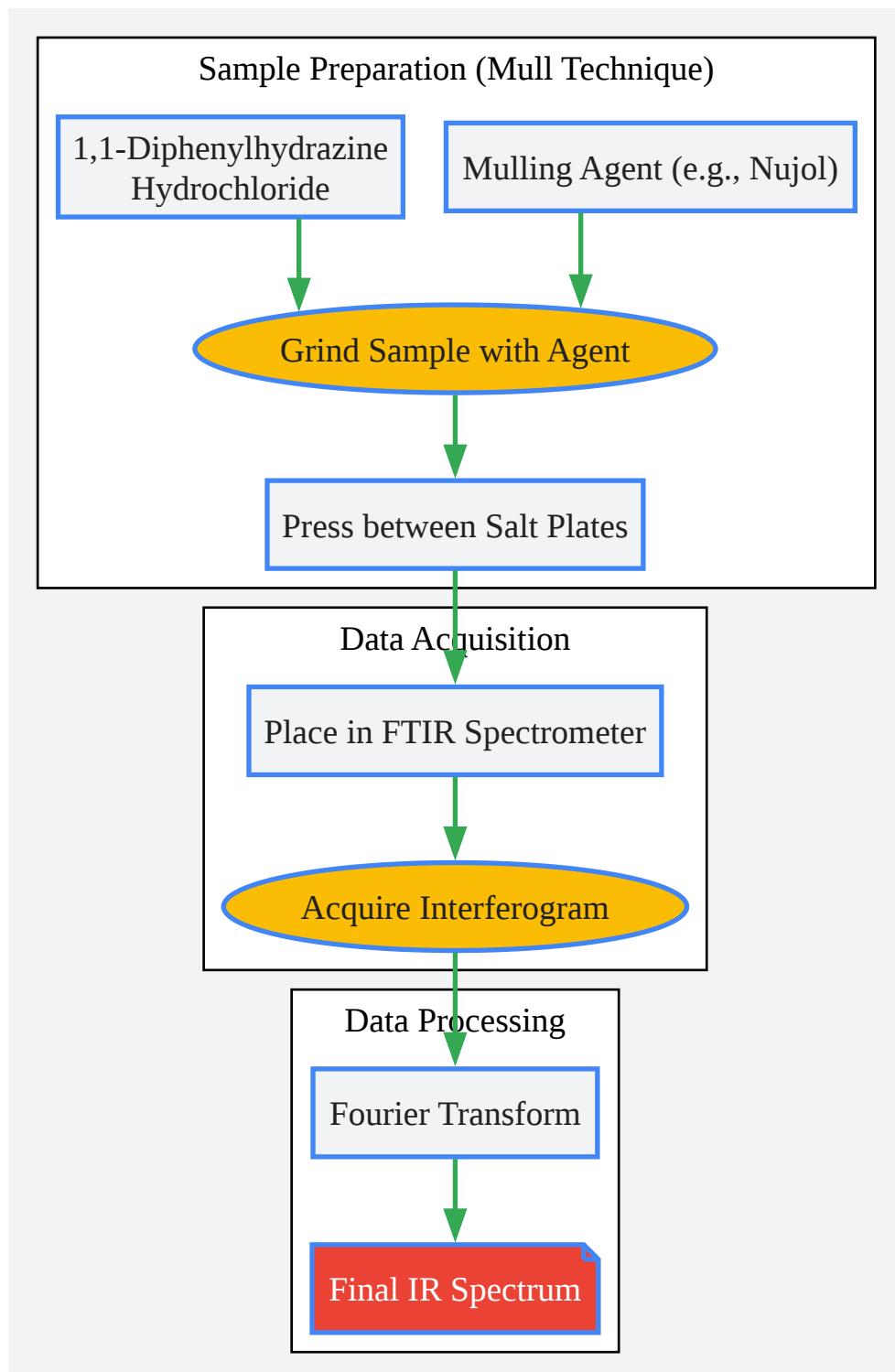
3.3. Ultraviolet-Visible (UV-Vis) Spectroscopy

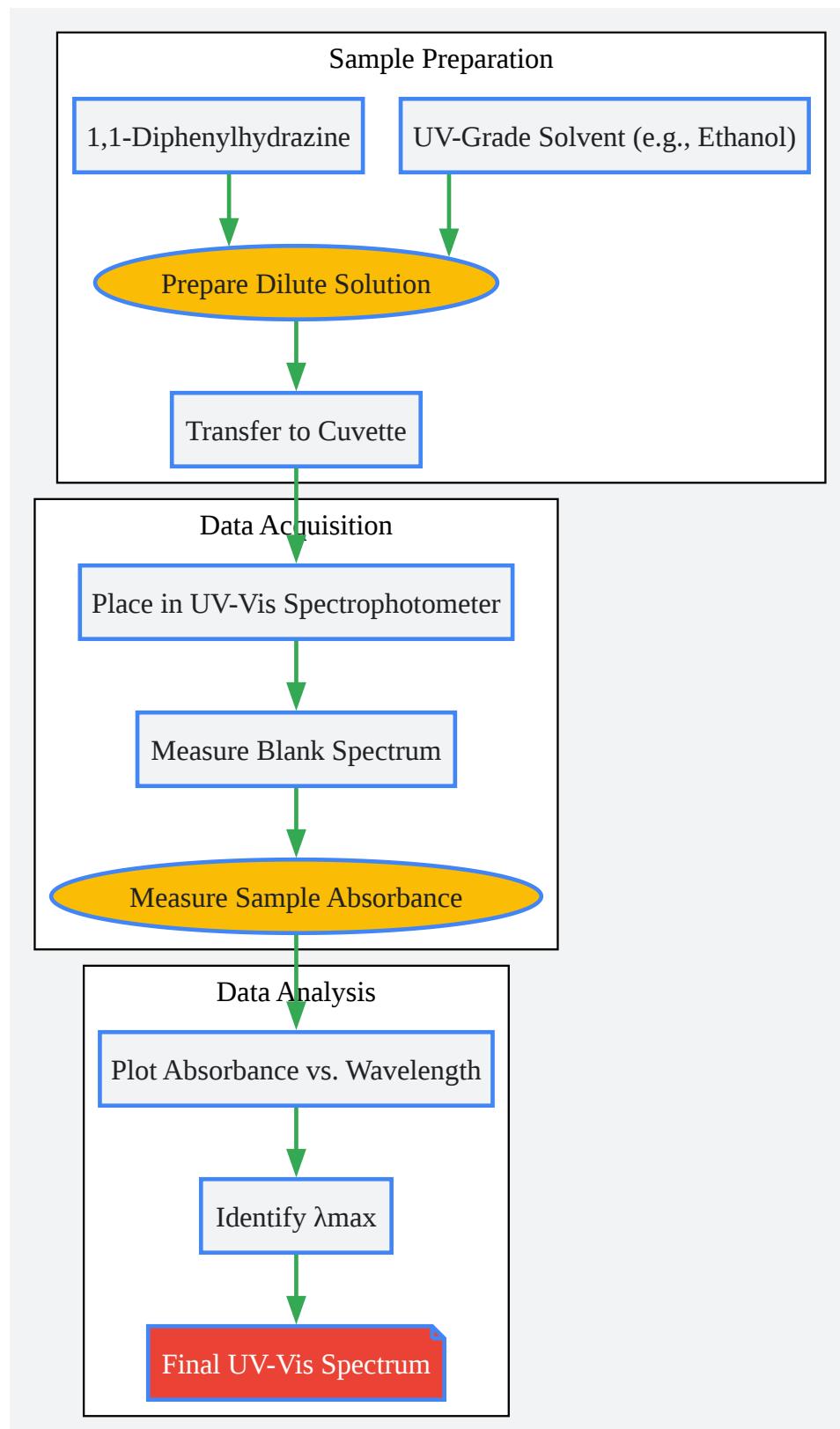
A dilute solution of **1,1-Diphenylhydrazine** is prepared in a suitable solvent (e.g., ethanol, methanol, or cyclohexane). The UV-Vis spectrum is recorded using a spectrophotometer, measuring the absorbance of the solution across a range of wavelengths, typically from 200 to 400 nm. The wavelength of maximum absorbance (λ_{max}) is reported.

Mandatory Visualizations

The following diagrams illustrate the general workflows for the spectroscopic techniques described.





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References

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